

# Personal protective equipment for handling alpha-Methylene-gamma-butyrolactone

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## Compound of Interest

Compound Name:	alpha-Methylene-gamma-butyrolactone
Cat. No.:	B1223163

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## Essential Safety and Operational Guidance for $\alpha$ -Methylene- $\gamma$ -butyrolactone

This document provides immediate, essential safety and logistical information for the handling and disposal of  $\alpha$ -Methylene- $\gamma$ -butyrolactone (CAS No. 547-65-9), tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory operations and mitigate risks associated with this compound.

## Chemical and Physical Properties

A summary of the key quantitative data for  $\alpha$ -Methylene- $\gamma$ -butyrolactone is presented below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>6</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	98.1 g/mol	<a href="#">[1]</a>
Boiling Point	88 - 92 °C / 190 - 198 °F	<a href="#">[1]</a>
Flash Point	37 °C / 98.6 °F	<a href="#">[1]</a>
Specific Gravity (20/20)	1.12	<a href="#">[2]</a>
Appearance	Colorless to Light yellow clear liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Odor	Stench	<a href="#">[1]</a>

## Hazard Identification and Classification

α-Methylene-γ-butyrolactone is classified with the following hazards:

- Flammable Liquid and Vapour (Category 3)[\[1\]](#)[\[3\]](#)[\[4\]](#)
- May cause an allergic skin reaction (Skin Sensitisation, Category 1)[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Harmful to aquatic life with long lasting effects (Chronic aquatic toxicity, Category 3)[\[3\]](#)
- Causes skin irritation[\[2\]](#)
- Causes serious eye irritation[\[2\]](#)
- May cause allergy or asthma symptoms or breathing difficulties if inhaled[\[2\]](#)

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to ensure personal safety when handling α-Methylene-γ-butyrolactone.

Protection Type	Specification	Reference
Eye Protection	Chemical safety goggles (European standard - EN 166).	[1][4]
Hand Protection	Impervious gloves.	[3]
Skin and Body	Appropriate protective work clothing.	[3]
Respiratory	For small scale/laboratory use, a half mask with an organic gases and vapours filter (Type A Brown conforming to EN140 or EN405) is recommended. For large scale or emergency use, a self-contained breathing apparatus (SCBA) should be used.	[1][4][5]

## Standard Operating Procedure for Safe Handling

Adherence to this step-by-step protocol is crucial for minimizing exposure and ensuring a safe laboratory environment.

- Preparation and Engineering Controls:
  - Work in a well-ventilated area, preferably within a chemical fume hood.[3][5]
  - Ensure a safety shower and eye wash station are readily accessible.[3]
  - Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1][3][4]
- Donning PPE:
  - Before handling the chemical, put on all required personal protective equipment as specified in the table above.

- Chemical Handling:
  - Avoid contact with skin, eyes, and clothing.[3]
  - Avoid inhalation of vapor or mist.[5]
  - Keep the container tightly closed when not in use.[3][5]
- Post-Handling:
  - Wash hands and face thoroughly after handling.[3][6]
  - Remove and wash contaminated clothing before reuse.
  - Store the chemical in a cool, dry, and well-ventilated place, away from light, air, and moisture.[3] Recommended storage temperature is 2 - 8 °C.[3]

## Emergency Procedures

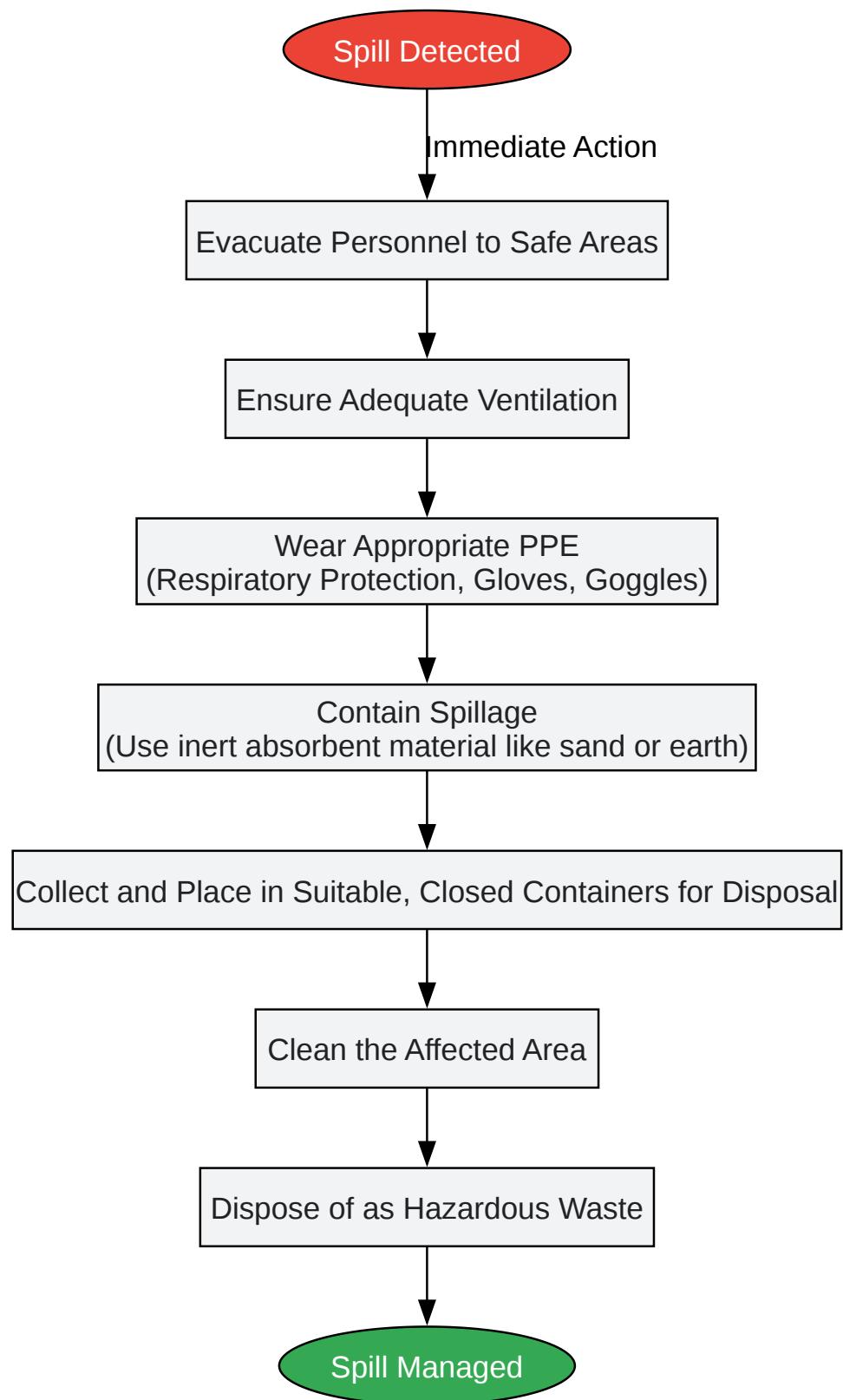
Immediate and appropriate response during an emergency is critical.

### First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[1][3]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation or rash occurs, get medical advice/attention.[1][3][4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention.[1][3]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention.[1][3]

### Accidental Release Measures:

In the event of a spill, follow this workflow to ensure a safe and effective cleanup.



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Caption: Workflow for managing a chemical spill of  $\alpha$ -Methylene- $\gamma$ -butyrolactone.

## Disposal Plan

Proper disposal of  $\alpha$ -Methylene- $\gamma$ -butyrolactone and its contaminated materials is essential to prevent environmental harm and comply with regulations.

- Unused Product: Dispose of the material by dissolving or mixing it with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[3][5]  
Contact a licensed professional waste disposal service.[5]
- Contaminated Packaging: Empty containers retain product residue and can be dangerous.[4]  
Dispose of this container to a hazardous or special waste collection point.[4]
- Contaminated Materials: Absorbent materials used for spills and contaminated PPE should be placed in a suitable, closed container and disposed of as hazardous waste.[3][5]

Always observe all federal, state, and local environmental regulations for chemical disposal.[5]

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